Spectroscopic Characterization of Benzyl R-(+)-Tolterodine: A Technical Guide

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Compound of Interest

Compound Name:	*Benzyl R-(+)-Tolterodine*
CAS No.:	*848768-06-9*
Cat. No.:	*B590856*

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Introduction

Benzyl R-(+)-Tolterodine, with the chemical name (γR)-5-Methyl-N,N-bis(1-methylethyl)-γ-phenyl-2-(phenylmethoxy)benzenepropanamine, is a derivative of the well-known antimuscarinic agent, Tolterodine. Tolterodine is clinically used for the treatment of overactive bladder.[1] The structural modification in **Benzyl R-(+)-Tolterodine** involves the benzylation of the phenolic hydroxyl group of Tolterodine. This alteration can significantly impact the molecule's physicochemical properties, including its lipophilicity, metabolic stability, and receptor binding affinity. As such, the comprehensive characterization of this derivative is paramount for any further pharmaceutical development or pharmacological investigation.

This technical guide provides an in-depth overview of the expected spectroscopic data for **Benzyl R-(+)-Tolterodine**, covering Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. It is important to note that as of the writing of this guide, publicly available, peer-reviewed experimental spectra for **Benzyl R-(+)-Tolterodine** are limited. Therefore, this document presents a detailed, predictive analysis

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based on the known chemical structure and established spectroscopic principles, supported by data from the parent compound, Tolterodine, and analogous chemical moieties. This guide is intended to serve as a foundational resource for researchers in the synthesis, identification, and analysis of **Benzyl R-(+)-Tolterodine** and related compounds.

Molecular Structure

The chemical structure of **Benzyl R-(+)-Tolterodine** is presented below. The key structural features include a chiral center at the benzylic position of the propyl chain, a diisopropylamino group, and a benzyl ether moiety on one of the aromatic rings.

Figure 1: Chemical Structure of **Benzyl R-(+)-Tolterodine**.

^{1}H NMR Spectroscopy

Experimental Protocol (Hypothetical)

A ^{1}H NMR spectrum would be acquired on a 400 MHz or 500 MHz spectrometer. A sample of **Benzyl R-(+)-Tolterodine** (5-10 mg) would be dissolved in deuterated chloroform ($CDCl_3$, 0.5-0.7 mL) containing tetramethylsilane (TMS) as an internal standard (0 ppm). The data would be acquired at room temperature with a sufficient number of scans to achieve a good signal-to-noise ratio.

Predicted ^{1}H NMR Data

The predicted chemical shifts (δ) for the protons of **Benzyl R-(+)-Tolterodine** are summarized in the table below. These predictions are based on the analysis of the parent compound, Tolterodine, and known chemical shifts for similar functional groups.[2][3]

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Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
Aromatic Protons (Tolterodine core & Benzyl group)	6.8 - 7.5	Multiplet (m)	13H
-O-CH_2-Ph (Benzylic)	~5.0	Singlet (s)	2H
-CH- (Chiral center)	~4.0	Triplet (t)	1H
-N-CH- (Isopropyl)	~3.0	Septet (sept)	2H
-N-CH_2-	~2.5	Multiplet (m)	2H
-CH_2- (Propyl chain)	~2.2	Multiplet (m)	2H
Ar-CH_3	~2.3	Singlet (s)	3H
-N-CH(CH_3)$_2$ (Isopropyl methyls)	~1.0	Doublet (d)	12H

Interpretation

The ^{1}H NMR spectrum is expected to be complex in the aromatic region (6.8-7.5 ppm) due to the overlapping signals from the three aromatic rings. The benzylic protons of the benzyl ether group are expected to appear as a characteristic singlet around 5.0 ppm.[3] The proton at the chiral center is predicted to be a triplet around 4.0 ppm, coupled to the adjacent methylene group. The two methine protons of the diisopropyl groups should appear as a septet around 3.0 ppm, coupled to the twelve methyl protons, which in turn would be a doublet around 1.0 ppm. The methyl group on the aromatic ring is expected to be a singlet around 2.3 ppm.[2]

^{13}C NMR Spectroscopy

Experimental Protocol (Hypothetical)

A ^{13}C NMR spectrum would be acquired on the same spectrometer as the ^{1}H NMR, operating at a corresponding frequency (e.g., 100 or 125 MHz). The same sample solution would be used. A proton-decoupled spectrum would be obtained to simplify the spectrum to single lines for each unique carbon atom.

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Predicted ^{13}C NMR Data

Carbon Assignment	Predicted Chemical Shift (ppm)
Aromatic Carbons	110 - 160
-O-CH_2-Ph (Benzylic)	~70
-N-CH- (Isopropyl)	~50
-CH- (Chiral center)	~45
-N-CH_2-	~40
-CH_2- (Propyl chain)	~35
Ar-CH_3	~20
-N-CH(CH_3)$_2$ (Isopropyl methyls)	~20

Interpretation

The ^{13}C NMR spectrum will show a number of signals in the aromatic region (110-160 ppm). The benzylic carbon of the ether linkage is expected around 70 ppm. The carbons of the diisopropylamino group and the propyl chain will appear in the aliphatic region (20-50 ppm). The Ar-CH_3 and the isopropyl methyl carbons are expected at the upfield end of the spectrum (~20 ppm).

Mass Spectrometry (MS)

Experimental Protocol (Hypothetical)

A high-resolution mass spectrum would be obtained using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer. The sample would be dissolved in a suitable solvent like methanol or acetonitrile and introduced into the ion source.

Predicted Mass Spectrometric Data

- Molecular Formula: $C_{29}H_{37}NO$
- Molecular Weight: 415.61 g/mol

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- Predicted $[M+H]^+$: m/z 416.2948

Fragmentation Pathway

The fragmentation of **Benzyl R-(+)-Tolterodine** in the mass spectrometer is expected to proceed through several key pathways. A primary fragmentation would be the cleavage of the C-N bond alpha to the nitrogen atom, a common fragmentation for amines.[4] Another likely fragmentation is the cleavage of the benzyl ether bond.

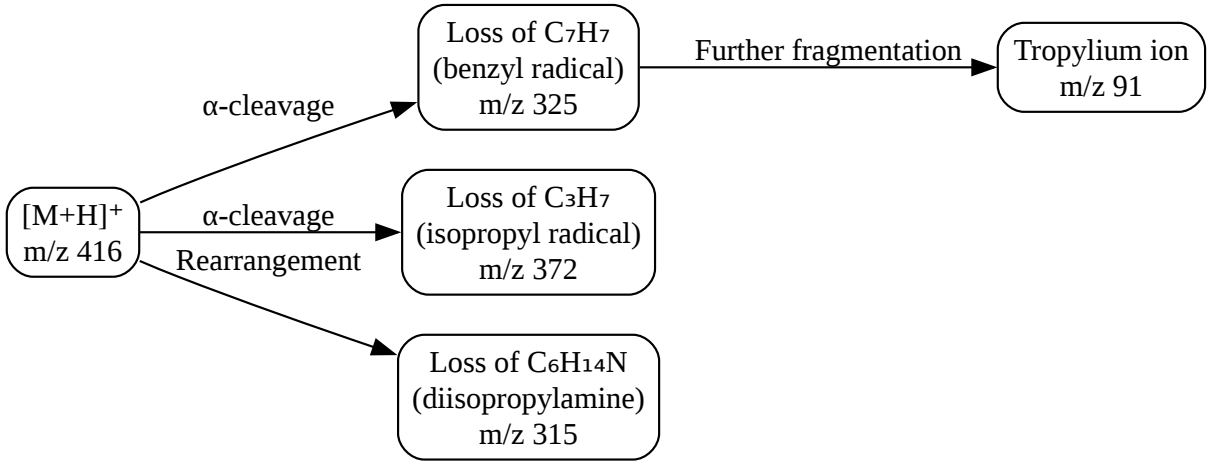

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Figure 2: Predicted Mass Spectrometry Fragmentation Pathway.

Infrared (IR) Spectroscopy

Experimental Protocol (Hypothetical)

An IR spectrum would be recorded using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the sample would be prepared as a thin film on a KBr plate or mixed with KBr powder and pressed into a pellet. The spectrum would be recorded over the range of 4000-400 cm^{-1}.

Predicted IR Data

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Vibrational Mode	Predicted Wavenumber (cm^{-1})
Aromatic C-H Stretch	3000 - 3100
Aliphatic C-H Stretch	2850 - 3000
C-O Ether Stretch	1200 - 1250 (asymmetric) & 1000 - 1050 (symmetric)
C-N Stretch	1000 - 1250
Aromatic C=C Bending	1450 - 1600

Interpretation

The IR spectrum is expected to show characteristic absorptions for the aromatic and aliphatic C-H stretching vibrations. A key feature will be the strong C-O stretching bands of the benzyl ether group.[5] The C-N stretching vibration will also be present. The absence of a broad O-H stretching band around 3200-3600 cm^{-1} would confirm the benzylation of the phenolic hydroxyl group of the parent Tolterodine molecule.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic profile of **Benzyl R-(+)-Tolterodine**. The presented ^{1}H NMR, ^{13}C NMR, MS, and IR data are based on sound spectroscopic principles and data from analogous structures. While this guide serves as a valuable resource for the initial identification and characterization of this compound, experimental verification of these predictions is essential for definitive structural confirmation and for meeting regulatory standards in drug development. Researchers working with **Benzyl R-(+)-Tolterodine** are encouraged to acquire and publish the experimental spectroscopic data to contribute to the broader scientific knowledge base.

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